

Spectroscopic Data and Characterization of 3-Ethenylocta-1,2-diene: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethenylocta-1,2-diene

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Introduction

3-Ethenylocta-1,2-diene is a polyunsaturated hydrocarbon featuring a vinyl group attached to an allene functional group. This structure, known as a vinylallene, is a valuable intermediate in organic synthesis. While specific, experimentally-derived spectroscopic data for **3-Ethenylocta-1,2-diene** is not extensively documented in publicly available literature, its spectral characteristics can be reliably predicted based on the well-established principles of spectroscopy for allenes and conjugated diene systems. This guide provides a comprehensive overview of the predicted spectroscopic data for **3-Ethenylocta-1,2-diene**, along with generalized experimental protocols for its synthesis and characterization.

Predicted Spectroscopic Data

The following tables summarize the anticipated quantitative data for **3-Ethenylocta-1,2-diene** based on characteristic values for similar chemical structures.

Table 1: Predicted ^1H NMR Spectroscopic Data

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-1 (a,b)	~4.5 - 5.0	Doublet of doublets	$J(\text{H-1a, H-2}) \approx 7$, $J(\text{H-1b, H-2}) \approx 7$, $J(\text{H-1a, H-1b}) \approx 2$
H-2	~5.2 - 5.6	Multiplet	
H-3	~5.0 - 5.4	Multiplet	
H-9 (a,b)	~4.9 - 5.2	Multiplet	
H-10	~5.7 - 6.0	Multiplet	
H-4	~2.0 - 2.2	Multiplet	
H-5, H-6	~1.2 - 1.5	Multiplet	
H-7	~0.8 - 1.0	Triplet	$J(\text{H-7, H-6}) \approx 7$

Predicted based on general chemical shifts for terminal allenes and vinyl groups.[\[1\]](#)

Table 2: Predicted ^{13}C NMR Spectroscopic Data

Carbon	Predicted Chemical Shift (δ , ppm)
C-1	~75 - 85
C-2	~200 - 210
C-3	~90 - 100
C-4	~30 - 35
C-5	~28 - 32
C-6	~22 - 26
C-7	~13 - 15
C-9	~115 - 120
C-10	~135 - 140

The central sp-hybridized carbon of the allene (C-2) is characteristically found at a very downfield shift of 200-220 ppm.[1] The sp²-hybridized carbons of the allene (C-1 and C-3) resonate around 80-90 ppm.[1]

Table 3: Predicted Infrared (IR) Spectroscopic Data

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity
C=C=C Stretch (Allene)	~1950 - 1970	Medium to Weak
C=C Stretch (Vinyl)	~1620 - 1640	Medium
sp ² C-H Stretch (Vinyl & Allene)	~3010 - 3090	Medium
sp ³ C-H Stretch (Alkyl)	~2850 - 2960	Strong
=C-H Bend (Vinyl)	~910 and 990	Strong

Allenes show a characteristic, though sometimes weak, absorption band in the region of 1900-2000 cm⁻¹. [2][3]

Table 4: Predicted Mass Spectrometry Data

Ion	Predicted m/z	Notes
[M] ⁺	122	Molecular Ion
[M-CH ₃] ⁺	107	Loss of a methyl radical
[M-C ₂ H ₅] ⁺	93	Loss of an ethyl radical
[M-C ₄ H ₉] ⁺	65	Allylic cleavage, loss of a butyl radical

Alkenes and dienes typically show a distinct molecular ion peak.[4] A common fragmentation pathway for alkenes is the cleavage of the allylic bond, which results in a resonance-stabilized allylic carbocation.[5]

Experimental Protocols

Detailed experimental procedures for the synthesis and spectroscopic analysis of **3-Ethenylocta-1,2-diene** would be analogous to general methods established for vinylallenes and other unsaturated hydrocarbons.

1. Synthesis of Vinylallenes via Wittig-Horner Reaction

A plausible synthetic route to **3-Ethenylocta-1,2-diene** is the Wittig-Horner reaction.^{[6][7]} This method involves the reaction of a 1-lithio-1,3-dienyl phosphine oxide with an aldehyde.

- **Step 1: Preparation of 1-Iodo-1,3-dienyl Phosphine Oxide:** This precursor can be synthesized from the corresponding zirconacyclopentadiene by reaction with an α -phosphino group followed by iodination.
- **Step 2: Generation of the Ylide:** The 1-iodo-1,3-dienyl phosphine oxide is treated with a strong base, such as n-butyllithium, at low temperature (-78 °C) in an inert solvent like tetrahydrofuran (THF) to generate the corresponding 1-lithio-1,3-dienyl phosphine oxide in situ.
- **Step 3: Wittig-Horner Reaction:** The appropriate aldehyde (in this case, pentanal) is added to the solution of the lithiated species. The reaction mixture is allowed to warm to room temperature.
- **Step 4: Workup and Purification:** The reaction is quenched with a saturated aqueous solution of ammonium chloride. The organic layer is extracted, dried, and concentrated. The crude product is then purified by column chromatography on silica gel to yield the pure vinylallene.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve 5-25 mg of the purified **3-Ethenylocta-1,2-diene** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube.^[8] An internal standard such as tetramethylsilane (TMS) can be added for precise chemical shift calibration.^{[8][9]}
- **Data Acquisition:** Acquire ¹H and ¹³C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher). For ¹H NMR, standard acquisition parameters are typically sufficient. For

^{13}C NMR, a greater number of scans will be required due to the low natural abundance of the ^{13}C isotope.[10] Two-dimensional NMR experiments, such as COSY and HSQC, can be performed to aid in the complete assignment of proton and carbon signals.[10]

3. Infrared (IR) Spectroscopy

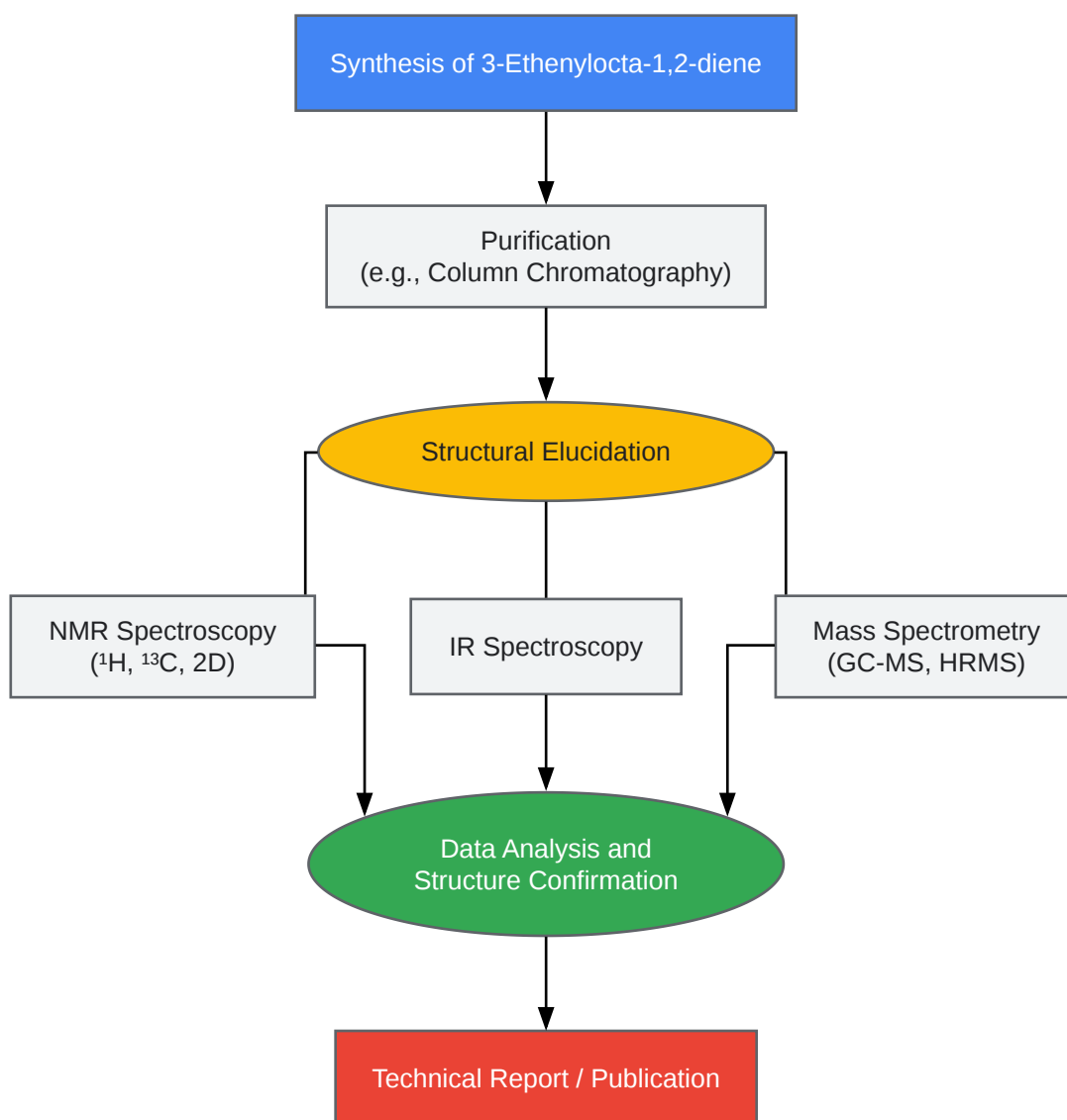
- **Sample Preparation:** For a liquid sample like **3-Ethenylocta-1,2-diene**, a neat spectrum can be obtained by placing a small drop of the compound between two salt plates (e.g., NaCl or KBr).[11] Alternatively, a solution in a suitable transparent solvent (e.g., CCl_4) can be prepared and analyzed in a solution cell.[11] For solid samples, a KBr pellet or a Nujol mull can be prepared.
- **Data Acquisition:** The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.[12] The background spectrum of the salt plates or solvent is recorded first and then subtracted from the sample spectrum. The data is typically collected over the range of 4000 to 400 cm^{-1} . [13]

4. Mass Spectrometry (MS)

- **Sample Preparation:** Prepare a dilute solution of the sample (approximately 10-100 $\mu\text{g/mL}$) in a volatile organic solvent such as methanol or acetonitrile.[14] The solution should be free of any particulate matter.
- **Data Acquisition:** Introduce the sample into the mass spectrometer, often via direct infusion or coupled with a gas chromatography (GC-MS) or liquid chromatography (LC-MS) system. [15] For a volatile compound like **3-Ethenylocta-1,2-diene**, GC-MS with electron ionization (EI) is a common technique.[15] The instrument analyzes the mass-to-charge ratio (m/z) of the molecular ion and its fragments. High-resolution mass spectrometry (HRMS) can be used to determine the exact molecular formula.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and spectroscopic characterization of a novel compound such as **3-Ethenylocta-1,2-diene**.



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Caption: General workflow for the synthesis and spectroscopic characterization of a novel organic compound.

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